

Application of Tridecan-7-amine in Materials Science: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Tridecan-7-amine*

Cat. No.: *B1583016*

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Introduction

Tridecan-7-amine, also known as 1-hexylheptylamine or 7-aminotridecane, is a long-chain primary amine that is emerging as a versatile building block and surface-modifying agent in advanced materials science.^[1] Its molecular structure, featuring a central amine group within a thirteen-carbon aliphatic chain, imparts unique properties that are advantageous for applications in organic electronics and nanotechnology. This document provides detailed application notes and representative protocols for the use of **Tridecan-7-amine** in the synthesis of quantum dots, the fabrication of perovskite solar cells, and the formation of self-assembled monolayers.

Physicochemical Properties of Tridecan-7-amine

A comprehensive understanding of the physicochemical properties of **Tridecan-7-amine** is essential for its effective application in materials synthesis and surface functionalization.

Property	Value	Reference
CAS Number	22513-16-2	[1]
Molecular Formula	C ₁₃ H ₂₉ N	[1]
Molecular Weight	199.38 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Purity	>97.0% (GC)	[1]
Boiling Point	102 °C	
Synonyms	1-Hexylheptylamine, 7-Aminotridecane	

Application Note 1: Tridecan-7-amine as a Capping Agent in Quantum Dot Synthesis

Long-chain amines like **Tridecan-7-amine** play a crucial role as capping agents or ligands in the colloidal synthesis of quantum dots (QDs). They control the growth and stabilization of the nanocrystals, preventing their aggregation and influencing their size, shape, and optical properties. The amine group coordinates to the surface of the growing nanocrystal, while the long alkyl chain provides colloidal stability in nonpolar solvents.

Expected Effects of Tridecan-7-amine in QD Synthesis:

Parameter	Expected Effect of Increasing Tridecan-7-amine Concentration	Measurable Outcome
Nanocrystal Size	Decrease	Blue-shift in photoluminescence and absorption spectra
Size Distribution	Narrowing	Sharper excitonic features in absorption spectra
Quantum Yield	Increase (up to an optimal concentration)	Higher photoluminescence intensity
Colloidal Stability	Increase	Longer shelf-life and resistance to aggregation

Representative Experimental Protocol: Synthesis of CdSe Quantum Dots using Tridecan-7-amine

This protocol is a representative example and may require optimization based on specific experimental setups and desired QD properties.

Materials:

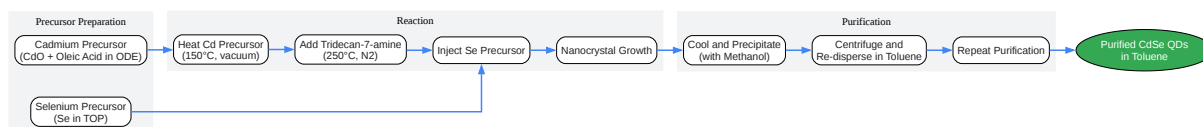
- Cadmium oxide (CdO)
- Selenium (Se) powder
- **Tridecan-7-amine**
- 1-Octadecene (ODE)
- Oleic acid
- Trioctylphosphine (TOP)
- Toluene

- Methanol

Procedure:

- Preparation of Selenium Precursor: In an inert atmosphere (e.g., a glovebox), dissolve 0.079 g of Se powder in 1 mL of TOP.
- Preparation of Cadmium Precursor: In a three-neck flask, combine 0.026 g of CdO, 0.228 g of oleic acid, and 10 mL of ODE.
- Reaction Setup: Heat the cadmium precursor mixture to 150 °C under vacuum for 1 hour to form cadmium oleate.
- Addition of Capping Agent: Introduce 1-2 mL of **Tridecan-7-amine** into the flask and raise the temperature to 250 °C under a nitrogen atmosphere.
- Injection and Growth: Swiftly inject the selenium precursor into the hot cadmium precursor solution. The reaction mixture will change color, indicating the nucleation and growth of CdSe QDs. The growth time will influence the final size of the QDs (e.g., 1-10 minutes).
- Quenching and Purification: Cool the reaction mixture to room temperature. Add an excess of methanol to precipitate the QDs.
- Isolation: Centrifuge the mixture and discard the supernatant. Re-disperse the QD pellet in a minimal amount of toluene. Repeat the precipitation and re-dispersion steps two more times to remove excess reagents.
- Storage: Store the purified CdSe QDs dispersed in toluene in a dark, airtight container.

Workflow for Amine-Capped Quantum Dot Synthesis



FTO Substrate

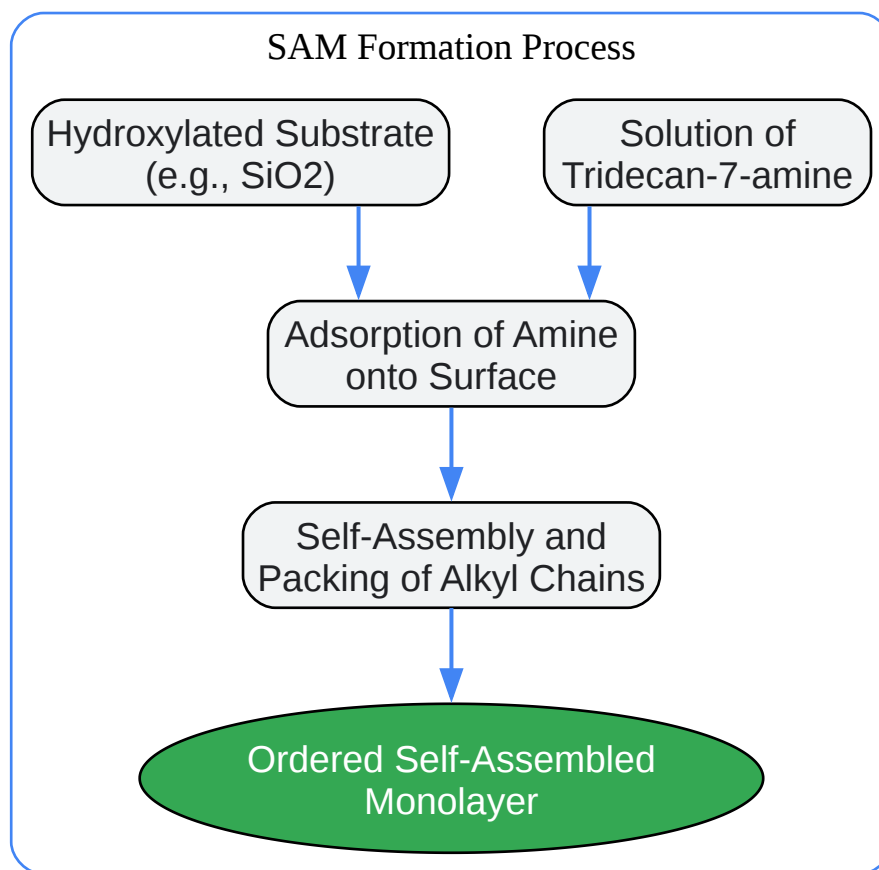
Electron Transport Layer (e.g., TiO₂)

Perovskite Absorber Layer

Tridecan-7-amine Passivation Layer

Hole Transport Layer (e.g., Spiro-OMeTAD)

Metal Electrode (e.g., Au)



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References

- 1. Defect Passivation for Perovskite Solar Cells: from Molecule Design to Device Performance - PubMed [pubmed.ncbi.nlm.nih.gov]
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